

Unveiling the Botanical Origins of 11-O-Syringylbergenin: A Technical Guide

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Compound of Interest

Compound Name: 11-O-Syringylbergenin

Cat. No.: B236551

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This technical guide provides a comprehensive overview of the natural sources of **11-O-Syringylbergenin**, a bergenin derivative of interest to researchers, scientists, and drug development professionals. This document details the known botanical origins, methods for its isolation, and insights into its potential biological activities, presenting a valuable resource for advancing research and development efforts.

Confirmed Natural Sources of 11-O-Syringylbergenin

Current scientific literature has identified **11-O-Syringylbergenin** in select species of the genus *Ardisia*. These evergreen shrubs, widely distributed in tropical and subtropical regions, are recognized for their rich phytochemical profiles, including a variety of bergenin derivatives.

The primary confirmed sources of **11-O-Syringylbergenin** are:

- *Ardisia gigantifolia*: The rhizomes of this plant have been shown to contain **11-O-Syringylbergenin**, alongside other bergenin derivatives such as 11-O-veratroylbergenin and 11-O-galloylbergenin.[\[1\]](#)[\[2\]](#)
- *Ardisia crenata*: The roots of this species have also been identified as a source of **11-O-Syringylbergenin**.[\[3\]](#)

While direct quantitative data for **11-O-Syringylbergenin** remains limited in published studies, the general content of bergenin and its derivatives in Ardisia and the related Bergenia genus suggests that these plants are promising candidates for further investigation and optimization of extraction protocols.

Quantitative Data on Bergenin and its Derivatives in Source Genera

To provide a broader context for researchers, the following table summarizes available quantitative data on bergenin and other key derivatives found in Ardisia and Bergenia species. This information can serve as a valuable reference for estimating potential yields and for the development of analytical methods.

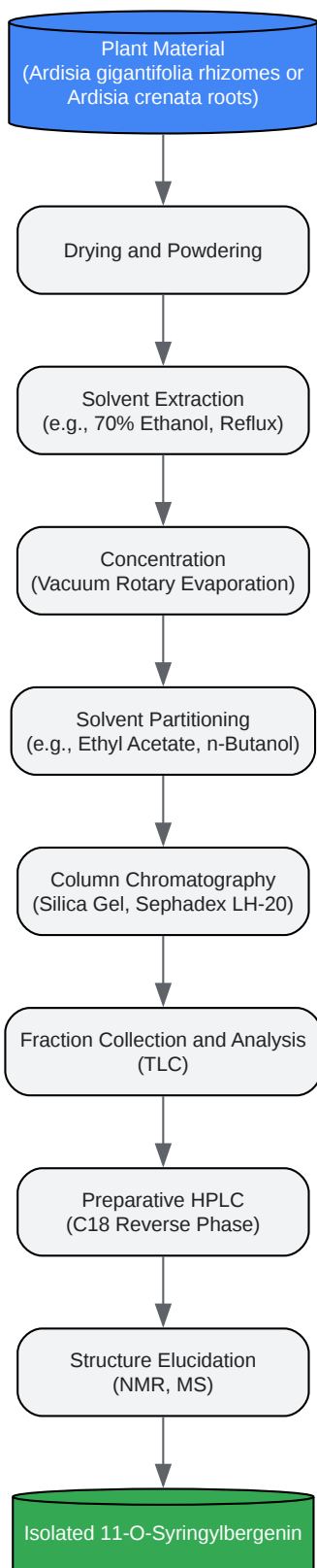
| Plant Species | Plant Part | Compound | Concentration/ Yield | Reference |
|-------------------------|-----------------------|--------------------|-------------------------|---------------------|
| Ardisia crenata | Hairy Roots | Ardicrenin | 8.2% | [4] |
| Ardisia gigantifolia | Roots and Rhizomes | Ethanollic Extract | 11.28% | [5] |

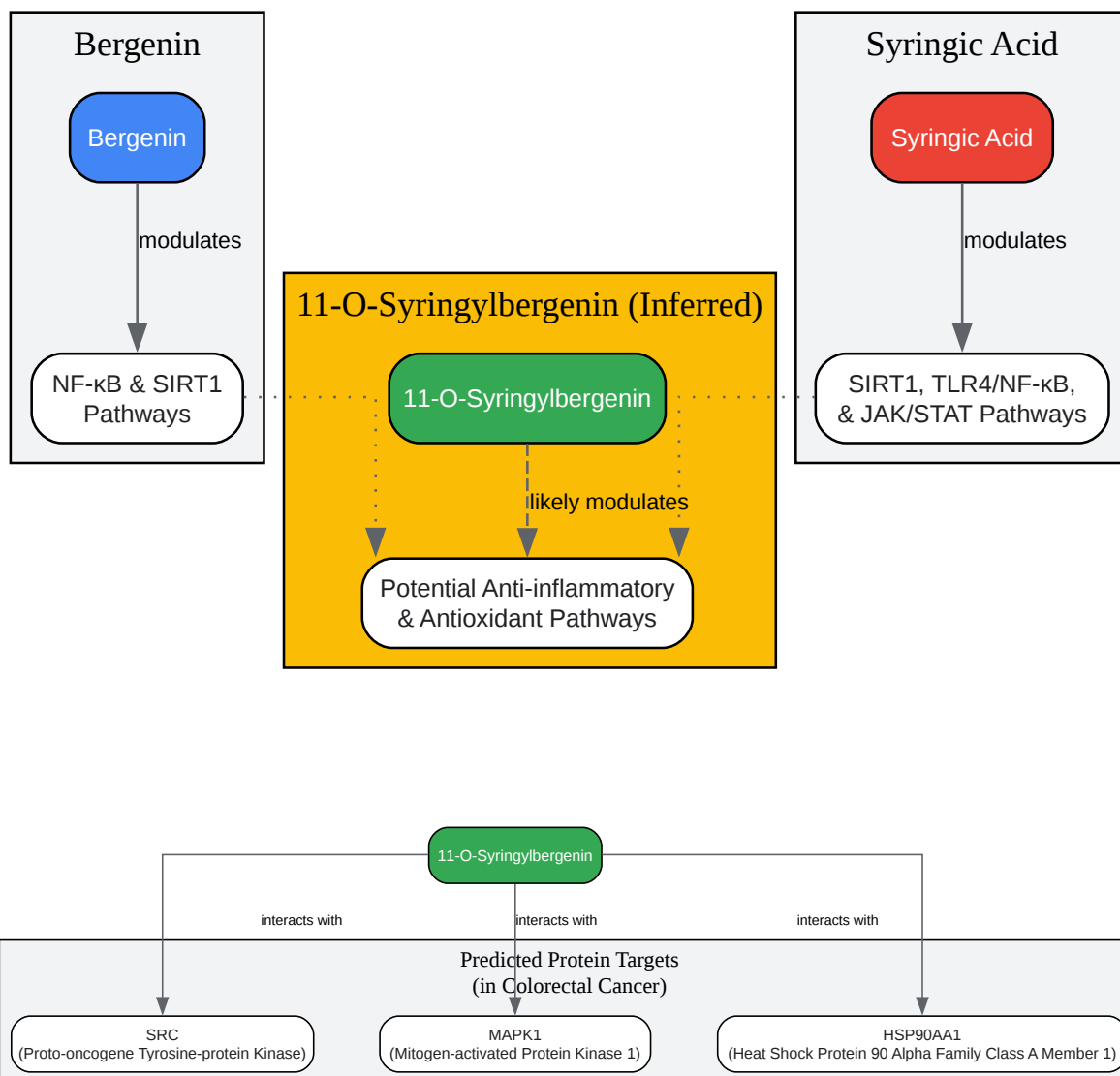
Note: Specific quantitative data for **11-O-Syringylbergenin** is not available in the cited literature. The data presented for related compounds and extracts can guide extraction and analysis strategies.

Experimental Protocols: A General Framework for Isolation

A detailed, step-by-step protocol for the specific isolation of **11-O-Syringylbergenin** is not explicitly outlined in a single source. However, by synthesizing methodologies from studies on bergenin and its derivatives from Ardisia species, a general experimental workflow can be established.

General Extraction and Isolation Workflow





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References

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